

G418 Geneticin: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: G418

Cat. No.: B1195528

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CAS Number: 108321-42-2[1]

Geneticin, also known as **G418**, is an aminoglycoside antibiotic commonly utilized in molecular biology and cell culture as a selective agent. Its primary function is to select for cells that have been successfully transfected with a plasmid conferring resistance to **G418**, typically the neomycin resistance gene (neo). This guide provides an in-depth overview of **G418**, including its mechanism of action, experimental protocols, and relevant quantitative data for researchers, scientists, and professionals in drug development.

Mechanism of Action

G418 functions by inhibiting protein synthesis in both prokaryotic and eukaryotic cells. It binds to the 80S ribosome, leading to mistranslation and ultimately cell death. The neomycin resistance gene encodes an aminoglycoside phosphotransferase that inactivates **G418** by phosphorylation, allowing cells expressing this gene to survive in its presence.

Quantitative Data for Cell Culture

The optimal concentration of **G418** for selection varies depending on the cell line. It is crucial to determine the minimum concentration required to kill non-transfected cells through a dose-response curve (kill curve) before initiating selection experiments.

Cell Line	Recommended G418 Concentration (µg/mL)
HeLa	400-800
HEK293	400-600
CHO-K1	400-1000
NIH/3T3	400-800
Jurkat	400-800

Note: These are general recommendations. The optimal concentration should be empirically determined for your specific cell line and experimental conditions.

Experimental Protocols

1. Determining Optimal **G418** Concentration (Kill Curve)

This protocol is essential to establish the lowest concentration of **G418** that effectively kills non-transfected cells within a reasonable timeframe.

Methodology:

- **Cell Plating:** Plate the parental (non-transfected) cell line in a 24-well plate at a density that will not lead to confluence over the course of the experiment.
- **G418 Addition:** The following day, replace the medium with fresh medium containing a range of **G418** concentrations (e.g., 0, 100, 200, 400, 600, 800, 1000 µg/mL).
- **Incubation and Observation:** Incubate the cells and observe them daily. Replace the medium with fresh **G418**-containing medium every 2-3 days.
- **Data Analysis:** Monitor cell viability over 7-14 days. The lowest concentration that results in complete cell death is the optimal concentration for selection.

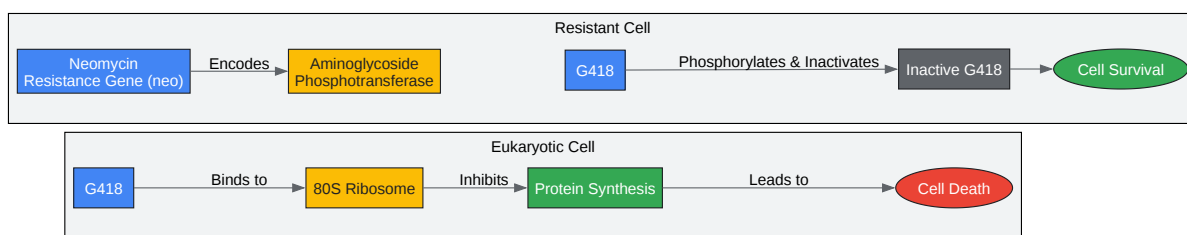
2. Stable Cell Line Selection

This protocol describes the process of selecting a stable cell line following transfection with a **G418**-resistance plasmid.

Methodology:

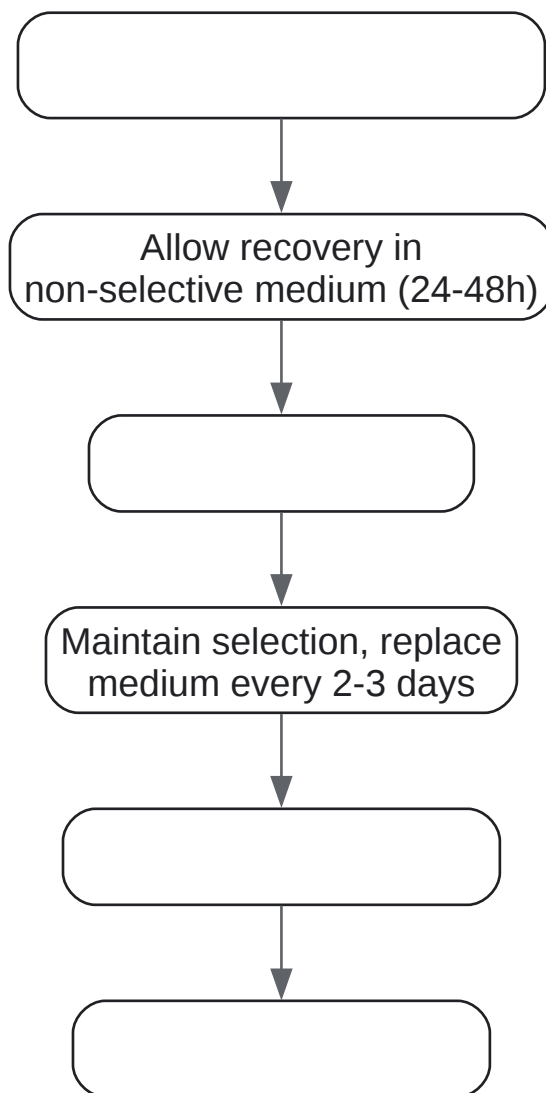
- **Transfection:** Transfect the target cell line with the plasmid containing the neomycin resistance gene.
- **Recovery:** Allow the cells to recover for 24-48 hours in non-selective medium.
- **Initiation of Selection:** Replace the medium with complete medium containing the predetermined optimal concentration of **G418**.
- **Maintenance of Selection:** Continue to culture the cells in **G418**-containing medium, replacing the medium every 2-3 days.
- **Isolation of Resistant Colonies:** Over 1-3 weeks, non-resistant cells will die, and resistant cells will form colonies. Isolate these colonies using cloning cylinders or by limiting dilution.
- **Expansion:** Expand the isolated colonies to establish stable, clonal cell lines.

Visualizations



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Caption: Mechanism of **G418** action and resistance.



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Caption: Workflow for stable cell line selection using **G418**.

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References

- 1. Geneticin | 108321-42-2 [amp.chemicalbook.com]
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